

A Technical Guide to the Physical Properties of 4-Methoxyindole-2-carboxylic Acid

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Compound of Interest

Compound Name: 4-methoxyindole-2-carboxylic acid

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Introduction

4-Methoxyindole-2-carboxylic acid, a substituted indole derivative, serves as a valuable building block in medicinal chemistry and materials science. Its unique electronic and structural characteristics, conferred by the electron-donating methoxy group on the indole scaffold, make it a compound of significant interest for the development of novel therapeutic agents and functional materials. A thorough understanding of its physical properties is paramount for its effective utilization, influencing everything from reaction kinetics and purification strategies to solid-state formulation and bioavailability.

This in-depth technical guide provides a comprehensive overview of the core physical properties of **4-methoxyindole-2-carboxylic acid**. Moving beyond a simple datasheet, this document delves into the causality behind its observed characteristics, offers detailed protocols for experimental determination, and contextualizes its properties through comparisons with related indole derivatives.

I. Core Physicochemical & Thermal Properties

The fundamental physical constants of a compound govern its behavior in various states and are critical for process design and quality control.

Molecular Identity and Structure

- IUPAC Name: 4-methoxy-1H-indole-2-carboxylic acid[1][2]
- CAS Number: 103260-65-7[1][2]
- Molecular Formula: C₁₀H₉NO₃[1][2]
- Molecular Weight: 191.18 g/mol [2]
- InChI Key: ZZAVIQXQBBOHBB-UHFFFAOYSA-N[1][2]

The molecule's structure, featuring a planar indole ring system, a carboxylic acid functional group, and a methoxy substituent, dictates its polarity, potential for hydrogen bonding, and aromatic interactions.

Thermal Properties

The thermal stability and phase transition temperatures are critical parameters for handling, storage, and formulation.

Property	Value	Source(s)
Melting Point	234-235 °C	[1]
Boiling Point	447.6 °C (at 760 mmHg)	[1]
Appearance	Solid, off-white to light brown crystalline powder	[1][3]

The high melting point is indicative of a stable crystal lattice, likely stabilized by strong intermolecular hydrogen bonds involving the carboxylic acid and indole N-H groups, as well as π - π stacking of the aromatic rings.

Density

Property	Value	Source(s)
Density	1.381 g/cm ³	

This value is typical for a dense, crystalline organic solid.

II. Solubility Profile and Acidity

The solubility and acid-base properties are fundamental to the compound's application in both synthetic and biological systems.

Solubility

Specific quantitative solubility data for **4-methoxyindole-2-carboxylic acid** is not readily available in the peer-reviewed literature. However, its solubility profile can be inferred from its structure and by comparison with the parent compound, indole-2-carboxylic acid.

- **Aqueous Solubility:** Expected to be low. The hydrophobic indole ring system is the dominant feature, likely making it poorly soluble in water, especially at a neutral pH where the carboxylic acid is not fully ionized.[4]
- **Organic Solvent Solubility:** The compound is expected to show good solubility in polar aprotic solvents like dimethyl sulfoxide (DMSO) and in alcohols like methanol and ethanol.[4][5] This is due to the ability of these solvents to act as hydrogen bond donors or acceptors, effectively solvating the carboxylic acid and indole N-H groups. For instance, the parent 4-methoxyindole is noted to form a clear solution when dissolved at 5% in ethanol.[3] The unsubstituted indole-2-carboxylic acid is also soluble in DMSO and methanol.[5]

Causality: The solubility is a balance between the energy required to break the crystal lattice forces and the energy gained from solvent-solute interactions. The strong intermolecular forces suggested by the high melting point necessitate polar, hydrogen-bonding solvents to achieve significant dissolution.

Acidity (pKa)

An experimental pKa value for **4-methoxyindole-2-carboxylic acid** has not been definitively reported. However, an estimation can be made based on related structures. The pKa of the parent indole-2-carboxylic acid is approximately 4.44.[5] The methoxy group at the 4-position is electron-donating through resonance, which would slightly increase the electron density on the indole ring and the carboxylate conjugate base. This effect is generally expected to slightly

decrease the acidity, resulting in a marginally higher pKa value compared to the unsubstituted parent compound. Therefore, a pKa in the range of 4.5 - 5.0 is a reasonable prediction.

Experimental Protocol: pKa Determination by Potentiometric Titration

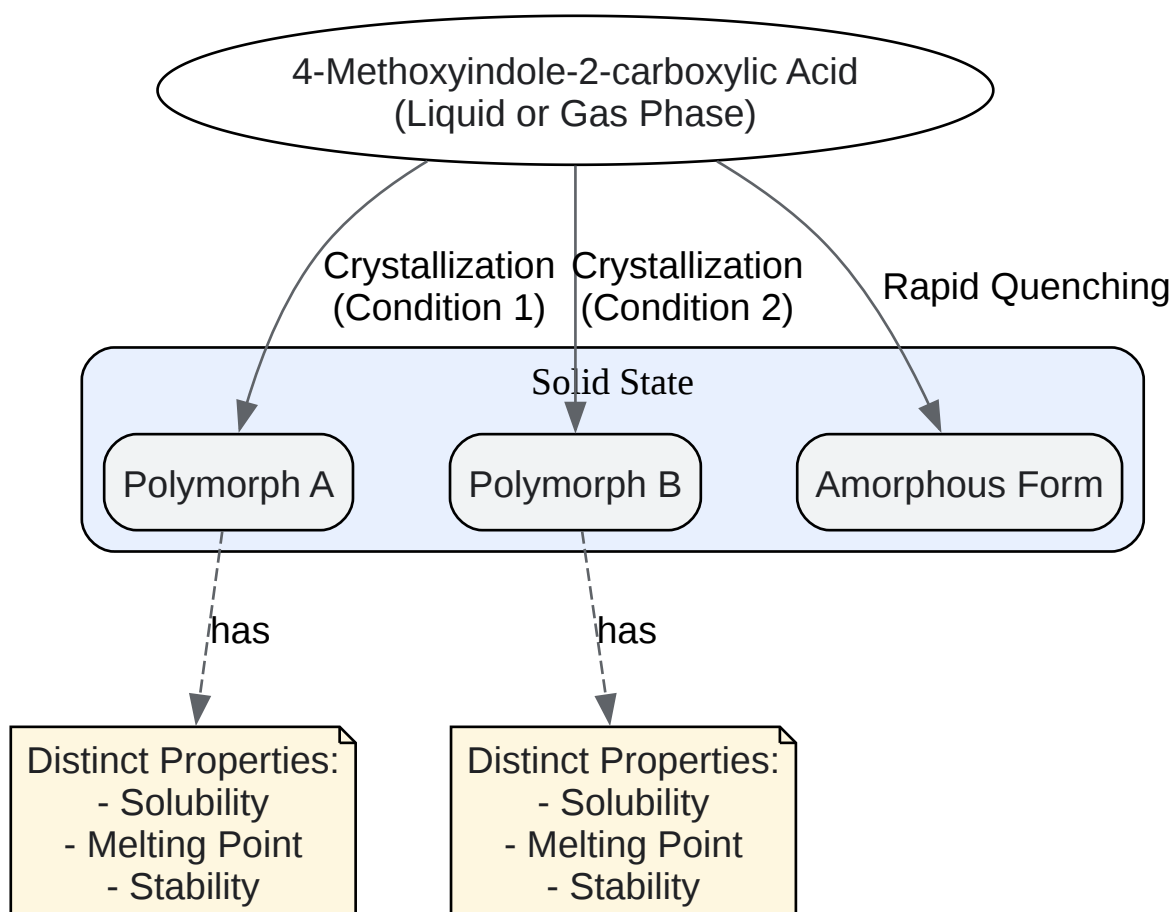
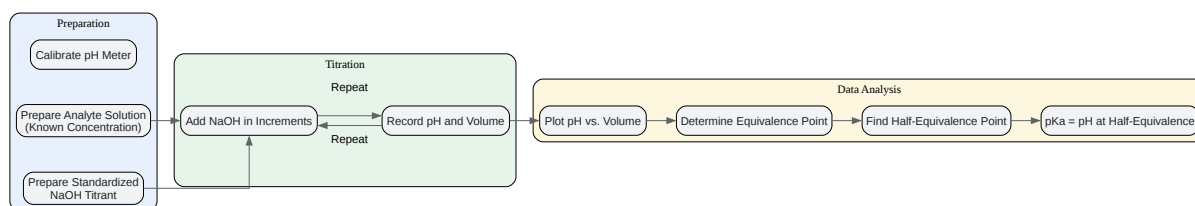
This protocol provides a robust method for determining the pKa of a weak acid like **4-methoxyindole-2-carboxylic acid**.

Principle: A solution of the acid is titrated with a strong base of known concentration. The pH of the solution is monitored as a function of the volume of titrant added. The pKa is the pH at which the acid is half-neutralized (i.e., at the half-equivalence point).

Methodology:

- Preparation:
 - Calibrate a pH meter using standard buffers (e.g., pH 4, 7, and 10).
 - Prepare a standard solution of carbonate-free 0.1 M NaOH.
 - Accurately weigh a sample of **4-methoxyindole-2-carboxylic acid** and dissolve it in a suitable co-solvent if necessary (e.g., a methanol/water mixture) to create a solution of known concentration (e.g., 1-10 mM).
- Titration:
 - Place a known volume of the analyte solution in a beaker with a magnetic stir bar.
 - Immerse the calibrated pH electrode and a temperature probe into the solution.
 - Add the standardized NaOH solution in small, precise increments using a burette.
 - After each addition, allow the pH reading to stabilize and record the pH and the total volume of titrant added.
- Data Analysis:

- Plot the measured pH versus the volume of NaOH added.
- Determine the equivalence point (the point of steepest inflection) from the titration curve, often by examining the first or second derivative of the plot.
- The half-equivalence point is the volume of titrant that is exactly half of the volume at the equivalence point.
- The pH of the solution at the half-equivalence point is equal to the pKa of the acid.



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Caption: The potential for polymorphism in the solid state.

V. Safety and Handling

4-Methoxyindole-2-carboxylic acid should be handled with appropriate laboratory precautions.

- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation). [2][6]* Precautionary Statements: P261 (Avoid breathing dust), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing). * Storage: Keep in a dark place under an inert atmosphere at room temperature. [6] Always consult the latest Safety Data Sheet (SDS) from the supplier before handling the compound.

VI. Conclusion

This guide has synthesized the available data on the physical properties of **4-methoxyindole-2-carboxylic acid**, providing a robust framework for its scientific and developmental applications. While core thermal and spectroscopic features are established, the lack of public data on its specific solubility, pKa, and crystal structure highlights areas for future investigation. The documented polymorphism of its 5-methoxy isomer serves as a critical cautionary tale, emphasizing the need for thorough solid-state characterization to ensure reproducibility and control in any research or development endeavor involving this versatile molecule. The provided experimental protocols offer a pathway for researchers to elucidate these currently unreported yet crucial physical parameters.

References

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